

Introduction: The Role of o-Toluoyl Chloride in Modern Synthesis

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Compound of Interest

Compound Name: *o*-Toluoyl chloride

CAS No.: 37808-28-9

Cat. No.: B3424913

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o-Toluoyl chloride, a seemingly straightforward aromatic acyl chloride, is a cornerstone intermediate in the synthesis of complex organic molecules.^{[1][2]} Its significance extends across multiple industries, including pharmaceuticals, agrochemicals, and dyes, where it serves as a critical building block for introducing the 2-methylbenzoyl group.^{[3][4][5]} The reactivity of its acyl chloride functional group, combined with the steric and electronic influence of the ortho-methyl substituent, provides a unique chemical profile that is leveraged by synthetic chemists to achieve specific molecular architectures.^{[5][6]}

This guide, intended for researchers, scientists, and drug development professionals, offers a comprehensive examination of **o-Toluoyl chloride**. We will delve into its fundamental chemical structure and properties, explore the prevalent synthetic methodologies with detailed protocols, analyze its key reaction mechanisms, and discuss its applications, particularly within pharmaceutical development. The causality behind experimental choices and safety protocols will be emphasized throughout, providing a field-proven perspective on handling and utilizing this versatile reagent.

Chemical Identity and Molecular Structure

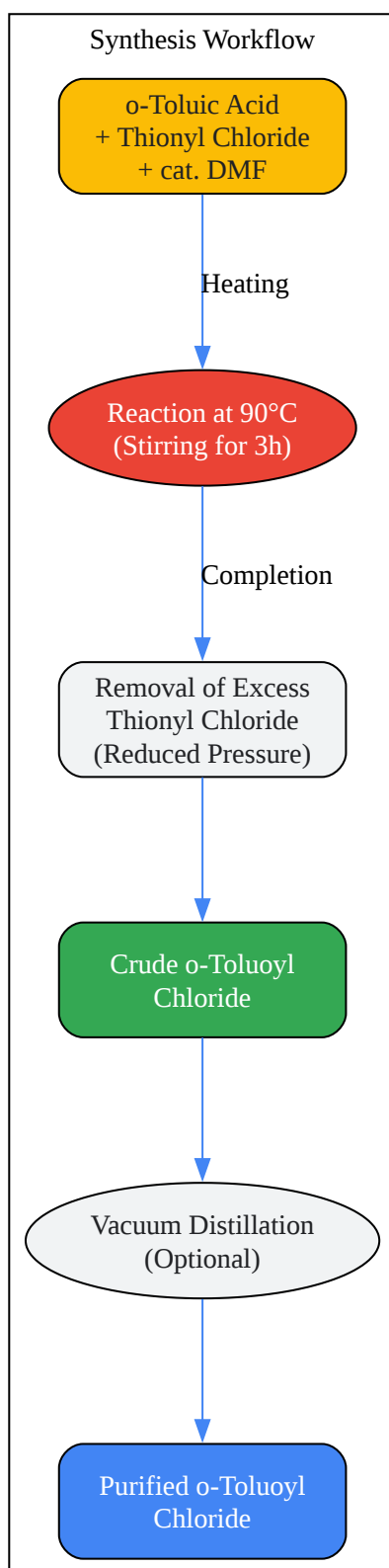
A precise understanding of a reagent's identity and structure is paramount for its effective and safe use in any synthetic strategy.

Table 1: Chemical Identification of **o-Toluoyl Chloride**

Identifier	Value
IUPAC Name	2-methylbenzoyl chloride [1] [7]
Synonyms	o-Methylbenzoyl chloride, 2-Toluoyl chloride, o-Toluic acid chloride [1] [7]
CAS Number	933-88-0 [1]
Molecular Formula	C ₈ H ₇ ClO [1] [8]
Molecular Weight	154.59 g/mol [1]
Canonical SMILES	<chem>CC1=CC=CC=C1C(=O)Cl</chem> [1]

| InChI Key | GPZXFICWCMCQPF-UHFFFAOYSA-N[\[1\]](#)[\[8\]](#) |

The structure of **o-Toluoyl chloride** consists of a benzene ring substituted with a carbonyl chloride group and an adjacent (ortho-positioned) methyl group.[\[1\]](#) This specific arrangement is not merely a structural footnote; it critically defines the molecule's reactivity. The ortho-methyl group exerts significant steric hindrance around the electrophilic carbonyl carbon.[\[6\]](#)[\[9\]](#) This steric bulk impedes the approach of nucleophiles, which has profound implications for reaction kinetics, often slowing reaction rates compared to its less hindered meta and para isomers or the parent benzoyl chloride.[\[6\]](#)[\[9\]](#)



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Caption: Generalized workflow for the synthesis of **o-Toluoyl chloride**.

Detailed Experimental Protocol: Synthesis from o-Toluic Acid

The following protocol is a representative method for synthesizing **o-Toluoyl chloride** using thionyl chloride. [10][11]

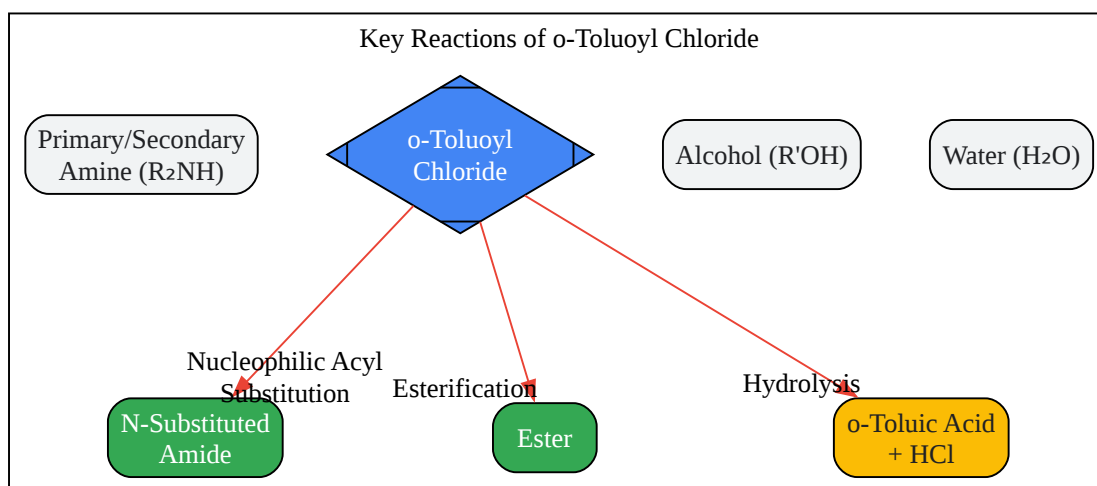
- Materials & Apparatus:
 - o-Toluic acid (1.0 eq)
 - Thionyl chloride (SOCl_2) (1.2-1.5 eq)
 - N,N-dimethylformamide (DMF) (catalytic, ~2-3 drops)
 - Round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a gas outlet connected to a scrubber (e.g., a beaker with NaOH solution) to neutralize HCl and SO_2 gases.
- Procedure:
 - Setup: In a fume hood, equip a dry round-bottom flask with a magnetic stir bar and a reflux condenser. Ensure the gas outlet from the top of the condenser is directed to a gas trap.
 - Charging the Flask: Add o-toluic acid to the flask.
 - Reagent Addition: Under stirring, slowly add thionyl chloride to the flask at room temperature. A catalytic amount of DMF (2-3 drops) is then added.
 - Reaction: Heat the reaction mixture to reflux (or to 90°C) and maintain stirring. [10][11]The reaction progress can be monitored by the cessation of gas evolution (HCl and SO_2). Typically, the reaction is complete within 1-3 hours. [10][11]The mixture should become a clear, transparent solution. [11] 5. Work-up: Once the reaction is complete, allow the mixture to cool to room temperature. Remove the excess, unreacted thionyl chloride under reduced pressure (rotary evaporation). Causality: This step is crucial as any remaining thionyl chloride can co-distill with the product, leading to impurities.

- Purification: The resulting crude **o-Toluoyl chloride** can be purified by vacuum distillation (e.g., at 88-90 °C under 12 mmHg) to yield the pure product. [12] Causality: Vacuum distillation is employed because the atmospheric boiling point of **o-Toluoyl chloride** is high (212-214 °C), and heating to this temperature could cause thermal decomposition. [12]

Key Reactions and Mechanistic Insights

o-Toluoyl chloride's utility stems from its high reactivity as an acylating agent. The carbonyl carbon is highly electrophilic, making it a prime target for nucleophiles. The most common reaction it undergoes is nucleophilic acyl substitution. [6][13]

- Reaction with Amines (Amide Formation): The reaction with primary or secondary amines is a robust and fundamental method for creating N-substituted amides. [4] This reaction is a cornerstone in the synthesis of many pharmaceutical active ingredients. [4][14] * Mechanism: The amine's nitrogen atom acts as a nucleophile, attacking the carbonyl carbon. A tetrahedral intermediate is formed, which then collapses, expelling the chloride ion as a stable leaving group to form the amide. A base (either excess amine or a non-nucleophilic base like triethylamine) is typically required to neutralize the HCl byproduct.
- Reaction with Alcohols (Esterification): In a similar fashion, **o-Toluoyl chloride** reacts with alcohols to form esters. [13] This reaction is often performed in the presence of a base like pyridine to scavenge the generated HCl. [13]
- Reaction with Water (Hydrolysis): As previously mentioned, **o-Toluoyl chloride** reacts with water to hydrolyze back to o-toluic acid and hydrochloric acid. [15] This is an undesirable side reaction that underscores the need for anhydrous conditions during its use and storage. [6][15]



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Caption: Primary reaction pathways for **o-Toluoyl chloride**.

Applications in Drug Development and Industry

o-Toluoyl chloride is not an end product but a vital intermediate. Its value is realized in the molecules it helps create.

- **Pharmaceutical Synthesis:** This is a major area of application. It is used in the synthesis of quinolinone compounds, which have been investigated as potential inhibitors of viral proteases like SARS-CoV 3CLpro. [4][16] It is also a precursor for various anti-inflammatory agents and other active pharmaceutical ingredients (APIs). [2][16][17] The synthesis of N-(2-acylaryl)amides from **o-Toluoyl chloride** is a key step that allows for subsequent intramolecular cyclization to form these important heterocyclic scaffolds. [4]* **Agrochemicals:** It is a precursor in the manufacture of certain herbicides and fungicides, contributing to crop protection. [5][18]* **Dyes and Pigments:** The o-toluoyl group can be incorporated into larger molecules to produce specialty dyes and pigments. [5][18]

Conclusion

o-Toluoyl chloride is a powerful and versatile reagent whose utility is defined by the inherent reactivity of the acyl chloride group, tempered by the steric influence of its ortho-methyl substituent. A thorough understanding of its chemical properties, synthetic routes, and reaction mechanisms is essential for any scientist seeking to leverage it in complex molecular construction. Its role as a key intermediate, particularly in the pharmaceutical industry, is well-established, and it continues to be a fundamental tool in the synthetic chemist's arsenal. Adherence to strict safety and handling protocols is non-negotiable to ensure its effective and safe application in research and development.

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